

Echocardiographic Evidence of BGP-15's Effects

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Compound Focus: Bgp-15

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The following table consolidates quantitative and qualitative echocardiographic data from various animal models treated with **BGP-15**.

| Animal Model / Condition | Treatment Regimen | Key Echocardiographic Findings (vs. Control) | Study Citation |
|---|-----------------------------------|---|----------------|
| Isoproterenol (ISO)-induced stress (Rat) | 40-160 mg/kg BGP-15 [1] | ↓ Heart rate; ↑ end-diastolic volume; ↑ ventricle relaxation; improved diastolic function; No counteraction of ISO's positive inotropic effect [1]. | [1] |
| Diabetic Cardiomyopathy (Goto-Kakizaki Rat) | 12 weeks of treatment [2] [3] | Restored diastolic parameters (e'/a', E/e', LAP, E/A wave); Improved Tei-index (myocardial performance index) [2] [3]. | [2] [3] |
| Hypertension-induced HF (SHR Rat) | 25 mg/kg/day for 18 weeks [4] | Preserved systolic and diastolic cardiac function after 18 weeks [4]. | [4] |
| Ageing ZDF Rat (T2DM) | 10 mg/kg/day for 52 weeks [5] [6] | Prevented progression to advanced heart failure; Treated group showed only diastolic dysfunction, unlike controls [5] [6]. | [5] [6] |

| Animal Model / Condition | Treatment Regimen | Key Echocardiographic Findings (vs. Control) | Study Citation |
|---|--|---|----------------|
| Mouse Model of HF & Atrial Fibrillation | 15 mg kg ⁻¹ per day for 4 weeks [7] | Improved cardiac function (LV dimensions & systolic function); Attenuated atrial enlargement [7]. | [7] |

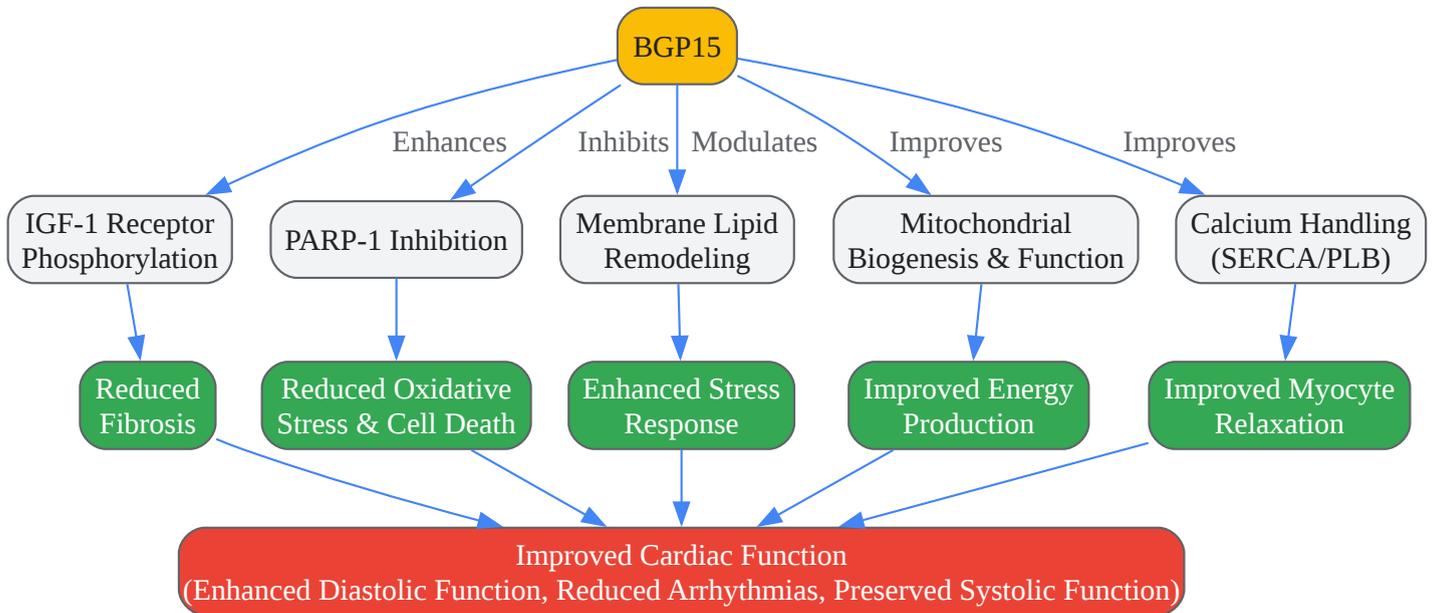
Experimental Protocols in Cited Studies

For researchers looking to replicate or understand the context of this data, here are the core methodological details from the studies cited above.

- **Animal Models:** The studies used a range of well-established preclinical models, including:
 - **Isoproterenol-treated rats:** A model for beta-adrenergic overstimulation, leading to stress-induced cardiomyopathy and arrhythmias [1].
 - **Goto-Kakizaki (GotoK) rats:** A non-obese, normotensive model of type 2 diabetes, used specifically to study diabetic cardiomyopathy (DbCM) [2] [3].
 - **Zucker Diabetic Fatty (ZDF) rats:** An obese model of type 2 diabetes and ageing, used to study DbCM and age-related cardiovascular disease [5] [6].
 - **Spontaneously Hypertensive Rats (SHR):** A model for essential hypertension and consequent hypertensive heart failure [4].
 - **Transgenic mouse models:** Genetically modified models that progressively develop heart failure and atrial fibrillation [7].
- **Echocardiography Procedures:** The echocardiographic assessments were performed on conscious or anesthetized animals using high-resolution ultrasound systems (e.g., VEVO 770, Vivid E9). Standard views were acquired, including parasternal long-axis, parasternal short-axis, and apical 4-chamber views. Analysis was performed in accordance with guidelines from the American Society of Echocardiography, and investigators were typically blinded to the treatment groups [4] [5] [6].
- **BGP-15 Administration:** The compound was administered orally, either via gavage or in drinking water, at doses ranging from 10 to 25 mg/kg per day for chronic studies (several weeks to one year), and up to 160 mg/kg for acute dose-escalation studies [1] [7] [4].

Proposed Molecular Mechanisms of Action

The cardioprotective effects observed via echocardiography are supported by several proposed molecular mechanisms. The diagram below synthesizes the key pathways described across the search results.



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Research Implications and Next Steps

The collective evidence strongly supports **BGP-15** as a promising multi-target cardioprotective candidate. For your comparison guide, it is important to note that its benefits span various disease models, including diabetic cardiomyopathy, hypertensive heart failure, and arrhythmogenic conditions.

To further your research and complete the comparison guide, here are suggested next steps:

- **Focus on Mechanism:** You can objectively compare **BGP-15** to other alternatives by focusing on its unique, multi-target mechanism of action (e.g., PARP inhibition combined with membrane remodeling) versus more single-target drugs.
- **Investigate Clinical Status:** While preclinical data is robust, the clinical translational status of **BGP-15** for cardiac indications may still be evolving. It has been reported to be safe and well-tolerated in Phase II human studies for other indications (like insulin resistance) [1] [8] [7], but further investigation into its current development status for heart disease is recommended.
- **Seek Technical Validation:** For a formal "echocardiography validation" specific to **BGP-15** assessment, you may need to consult more technical literature on echocardiographic protocol standardization in preclinical drug development or contact the research groups directly.

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Address: Ontario, CA 91761, United States

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